

Cycostat® (Robenidine Hydrochloride)

Interaction Technical Support Center

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Compound of Interest

Compound Name: Cycostat

Cat. No.: B7790849

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information regarding the potential interactions of **Cycostat®** (robenidine hydrochloride), a synthetic broad-spectrum chemical coccidiostat, with other common feed additives. The following frequently asked questions (FAQs) and troubleshooting guides are designed to address specific issues that may arise during experimental research and feed formulation.

Frequently Asked Questions (FAQs)

Q1: Is **Cycostat®** (robenidine hydrochloride) compatible with other coccidiostats?

A1: No, it is recommended that **Cycostat®** (robenidine hydrochloride) not be mixed with other coccidiostats.[1][2] This is a standard precaution to avoid potential antagonistic or synergistic effects that have not been formally evaluated and could impact the efficacy and safety of the anticoccidial program.

Q2: Are there any known interactions between **Cycostat®** and ionophore anticoccidials?

A2: While there are well-documented severe interactions between the antibiotic tiamulin and ionophore anticoccidials such as monensin, narasin, and salinomycin[3][4][5][6], there is no specific evidence in the reviewed literature of direct adverse interactions between robenidine hydrochloride and ionophores. However, the general recommendation is to avoid mixing robenidine hydrochloride with other coccidiostats.[1][2]

Q3: Can **Cycostat**® be used in combination with antibacterial growth promoters?

A3: Yes, **Cycostat**® (under the brand name Robenz®) is approved for use in combination with specific antibacterial agents in chickens. These include Aureomycin® (chlortetracycline), BMD® (bacitracin methylene disalicylate), and Lincomix® (lincomycin).[7] For combinations involving Aureomycin® or Lincomix®, a Veterinary Feed Directive (VFD) is required.[7]

Q4: Are there any known incompatibilities with mycotoxin binders?

A4: Yes, a significant incompatibility has been identified. **Cycostat**® (robenidine hydrochloride) should not be used in feeds containing bentonite.[7][8][9] Bentonite is a type of clay commonly used as a mycotoxin binder.[10] This is a critical consideration during feed formulation.

Q5: What is the general safety profile of **Cycostat**® regarding interactions?

A5: According to the European Food Safety Authority (EFSA), no interactions or incompatibilities are expected when Robenz® 66G (a product containing robenidine hydrochloride) is used as a feed additive for chickens and turkeys for fattening according to the recommended guidelines.[11][12]

Troubleshooting Guide

Issue Encountered	Potential Cause	Troubleshooting Steps & Recommendations
Reduced anticoccidial efficacy of Cycostat®	Concurrent use of another coccidiostat.	Immediately cease the use of the other coccidiostat. Robenidine hydrochloride should not be mixed with other anticoccidials.[1][2] Review feed formulation to ensure Cycostat® is the sole anticoccidial agent.
Presence of bentonite in the feed.	Verify the composition of all feed ingredients, especially mycotoxin binders, to ensure they do not contain bentonite. [7][8][9] If bentonite is present, reformulate the feed with a non-bentonite-based mycotoxin binder.	
Unexpected adverse effects or toxicity in animals	Potential interaction with an unlisted feed additive.	Stop the use of the suspect feed and consult a veterinarian or poultry pathologist. Review all feed components and their potential for interaction. Report the adverse event to the product manufacturer and relevant regulatory authorities.
Reduced growth performance	While Cycostat® is generally safe, high doses or interactions can affect performance.	Confirm the correct dosage of Cycostat® in the feed. A tolerance study in chickens for fattening showed a margin of safety of approximately 2.5 times the recommended level. [11] Ensure no incompatible additives, like bentonite, are present.

Data Summary of Known Interactions

Feed Additive Class	Specific Additive/Product	Compatibility with Cycostat® (Robenidine HCl)	Reference
Coccidiostats	Other coccidiostats (general)	INCOMPATIBLE	[1][2]
Antibacterial Growth Promoters	Aureomycin® (chlortetracycline)	Compatible (VFD required)	[7]
BMD® (bacitracin methylene disalicylate)	Compatible	[7]	
Lincomix® (lincomycin)	Compatible (VFD required)	[7][9]	
Mycotoxin Binders	Bentonite	INCOMPATIBLE	[7][8][9]

Experimental Protocols

Example: Tolerance Study in Chickens for Fattening

This protocol is based on the methodology described in the EFSA's evaluation of Robenz® 66G.[11]

Objective: To determine the safety margin of robenidine hydrochloride in the target species.

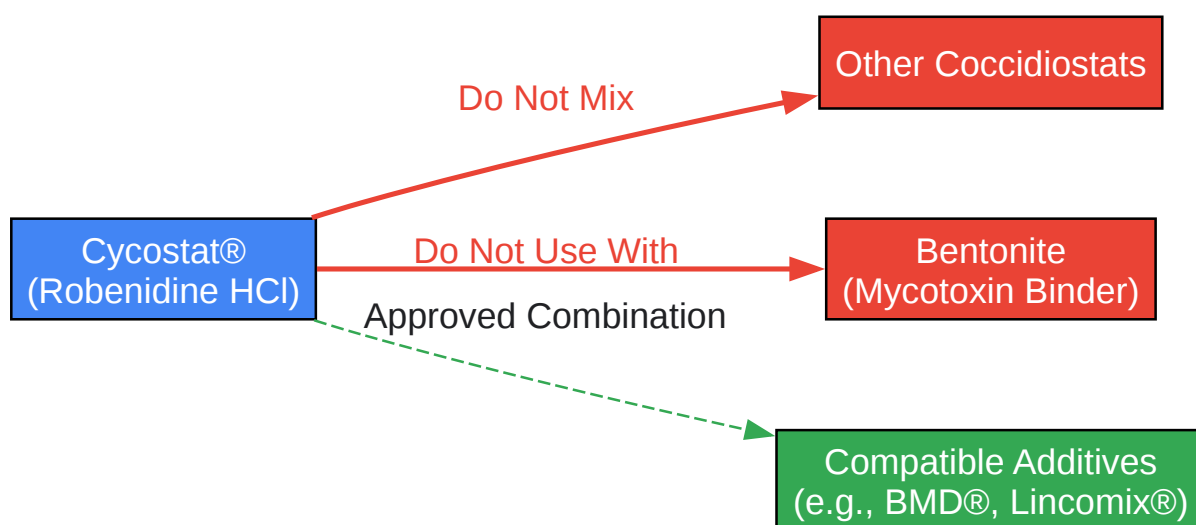
Methodology:

- Animals: A sufficient number of one-day-old chicks (e.g., 600) of a relevant commercial broiler strain are randomly allocated to different treatment groups.
- Dietary Treatments:
 - Group 1: Control diet (0 mg/kg robenidine HCl).
 - Group 2: Diet with the recommended level of robenidine HCl (e.g., 33 mg/kg).

- Group 3: Diet with 1.5 times the recommended level (e.g., 49.5 mg/kg).
- Group 4: Diet with 2 times the recommended level (e.g., 66 mg/kg).
- Group 5: Diet with 2.5 times the recommended level (e.g., 82.5 mg/kg).
- Experimental Design:
 - The study is conducted over a typical broiler production cycle (e.g., 35 days).
 - Each treatment group should have multiple replicates (e.g., 6 replicates per gender with 10 birds each).
 - Feed and water are provided ad libitum.
- Data Collection:
 - Performance: Body weight and feed consumption are measured weekly.
 - Health: Clinical examinations are performed twice daily.
 - Hematology and Clinical Biochemistry: Blood samples are collected from a subset of birds at the end of the study.
 - Pathology: At the end of the study, birds are necropsied, and tissue samples are collected for histopathological examination.
- Statistical Analysis: Data are analyzed using appropriate statistical models (e.g., General Linear Mixed Model) to determine the effects of the treatment on the measured parameters.

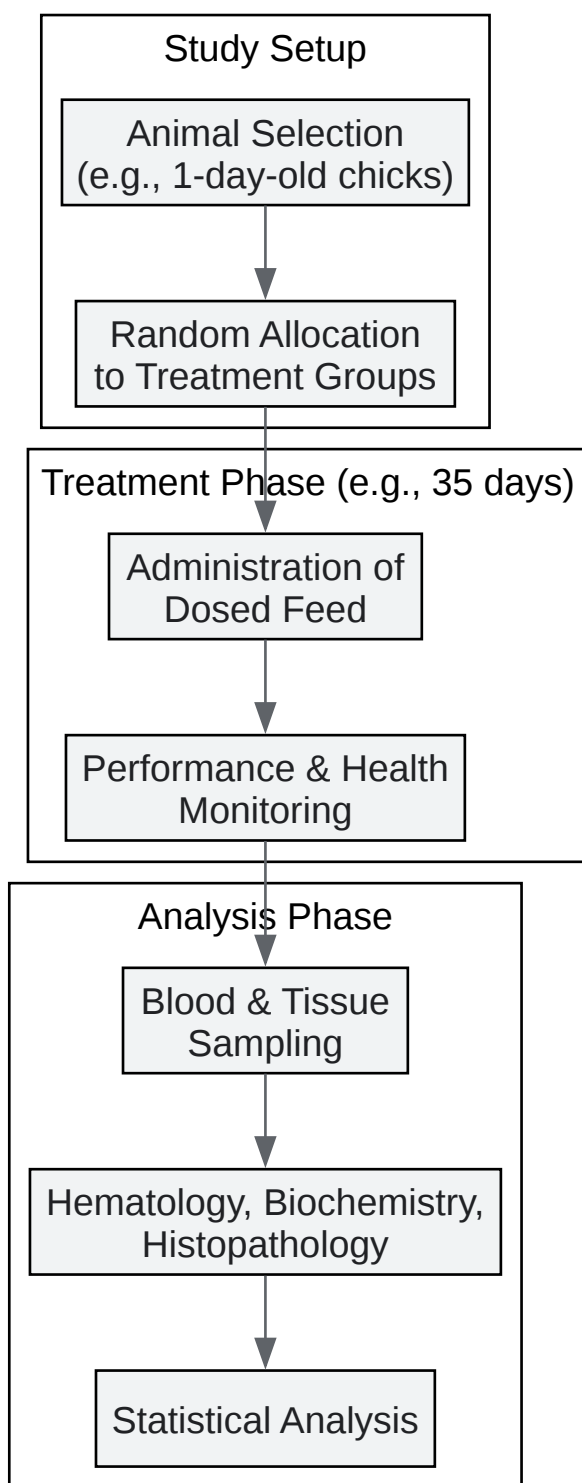
Visualizing Interaction Logic

The following diagrams illustrate the key logical relationships for the use of **Cycostat®** with other feed additives.



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Caption: Logical relationships of **Cycostat®** with other feed additives.



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Caption: Workflow for a typical tolerance study in poultry.

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